

Tetrabutylammonium Azide molecular weight and formula

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Compound of Interest

Compound Name: Tetrabutylammonium Azide

Cat. No.: B1234632

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Tetrabutylammonium Azide: Physicochemical Properties

Tetrabutylammonium azide is a quaternary ammonium salt that serves as a versatile and stable source of the azide ion for various applications in organic synthesis. It is particularly valued for its solubility in organic solvents, facilitating its use in a wide range of chemical reactions.

Core Physicochemical Data

The fundamental properties of **tetrabutylammonium azide**, including its molecular formula and weight, are summarized below. This data is essential for stoichiometric calculations in synthesis and for material characterization.

Property	Value
Molecular Formula	C ₁₆ H ₃₆ N ₄ [1] [2] [3] [4]
Molecular Weight	284.48 g/mol [1] [2] [3] [4]
CAS Number	993-22-6 [1] [2] [3]
Appearance	White to off-white or pale yellow powder [1]
Melting Point	84-88 °C [1]

Note: While most chemical suppliers and databases report the molecular formula as $C_{16}H_{36}N_4$ and the molecular weight as 284.48 g/mol, some database entries may contain conflicting information.

The structure of **tetrabutylammonium azide** consists of a central nitrogen atom bonded to four butyl groups, forming the tetrabutylammonium cation, and a linear azide anion.

Applications in Research and Development

Tetrabutylammonium azide is a key reagent in several areas of chemical synthesis:

- Click Chemistry: It serves as a reliable azide source for copper-catalyzed or strain-promoted azide-alkyne cycloaddition reactions.^[1]
- Organic Synthesis: The compound is used to introduce the azide functional group into molecules, which is a precursor for synthesizing amines, nitriles, and nitrogen-containing heterocycles.^[5]
- Polymer Chemistry: It is utilized in the development of functionalized polymers and materials, contributing to advancements in drug delivery and catalysis.^[1]

Due to the nature of the query, which focuses on the fundamental physicochemical properties of a chemical compound, the requested sections on experimental protocols and signaling pathways are not applicable. These sections are relevant for describing biological processes or detailed experimental procedures, rather than reporting intrinsic molecular data.

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